

Part 1: Operational Summary & Hazard Profile

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Compound of Interest

Compound Name: *PROTRIPTYLINE-D3*

CAS No.: *136765-50-9*

Cat. No.: *B588566*

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Protriptyline-d3 is a stable isotope-labeled analog of the tricyclic antidepressant Protriptyline. [1][2] While chemically identical to the non-labeled drug regarding toxicity, its role as an Internal Standard (IS) in LC-MS/MS workflows dictates specific disposal protocols due to the high cost, low volume usage, and solvent mixtures involved.[1]

Chemical Hazard Assessment

Before disposal, you must acknowledge the specific hazards associated with the compound.[1] Do not assume "deuterated" implies "safe." [1]

Property	Specification	Operational Implication
CAS Number	136765-43-0 (labeled) / 1225-55-4 (unlabeled HCl)	Use unlabeled CAS for broad safety data searches if specific D3 SDS is unavailable.[1][2]
Toxicity Class	Acute Tox. 3 or 4 (Oral)	Toxic if swallowed. High potency.[1][2] Treat all waste as hazardous.[1]
RCRA Status	Not P-Listed / Not U-Listed	It is not on the EPA P-list (Acute Hazardous Waste).[1] [2] However, it must be managed as Hazardous Chemical Waste.[1]
Solubility	Soluble in Methanol, Acetonitrile, Water	Waste classification is often driven by the solvent, not just the solute.[1][2]
Radioactivity	None	Deuterium is a stable isotope. [1][2] DO NOT dispose of in radioactive waste bins.

Part 2: Waste Classification & Regulatory Logic

Proper classification prevents regulatory fines (RCRA violations) and ensures environmental safety.[1]

The "Mixture Rule" Application

In an analytical lab, **Protriptyline-d3** rarely exists as a pure solid waste.[1] It is almost always in solution.[1]

- Pure Substance (Solid): Classify as Toxic Chemical Waste.[1]
- Stock Solutions (e.g., in Methanol): Classify based on the solvent.[1] Methanol is ignitable (Flash point < 60°C).[1][3]

- Waste Code:D001 (Ignitable).[1][3]
- LC-MS Effluent: Contains organic modifiers (Acetonitrile/Methanol) and acidic additives (Formic Acid).[1]
- Waste Code:D001 (Ignitable) + D002 (Corrosive, if pH < 2).[1][3]

“

*Critical Note: Never flush **Protriptyline-d3** solutions down the sink.[1] Tricyclic antidepressants are persistent in the environment and toxic to aquatic life.[1][4]*

Part 3: Step-by-Step Disposal Protocols

Protocol A: Disposal of Expired/Degraded Solid Reference Material

Context: You have a vial of **Protriptyline-d3** powder that has degraded or expired.

- Segregation: Do not empty the vial. Keep the substance in its original amber glass container.
- Secondary Containment: Place the vial inside a clear, sealable polyethylene bag (Ziploc style) to prevent label deterioration and breakage.
- Labeling: Apply a hazardous waste label to the bag.
 - Constituents: "**Protriptyline-d3** (Solid)."[1][4]
 - Hazard Checkbox: Toxic.[1][3][4][5]
- Binning: Place in the Solid Chemical Waste Drum (usually black or blue, depending on facility color coding) destined for High-Temperature Incineration.

Protocol B: Disposal of Stock Solutions & Working Standards

Context: Leftover 1 mg/mL or 10 µg/mL solutions in Methanol or Acetonitrile.

- Consolidation: Pour the solution into the laboratory's Solvent Waste Carboy.
 - Compatibility Check: Ensure the carboy is designated for "Non-Halogenated Solvents" (unless you used Chloroform/DCM, then use "Halogenated").[\[1\]](#)
- Rinsing: Rinse the empty vial 3 times with a small volume of the same solvent.[\[1\]](#) Pour rinsate into the carboy.
- Vial Disposal: Deface the label on the empty vial and place it in the Glass Disposal Box (Sharps/Glass).
- Log Entry: If your facility tracks solvent accumulation, log the volume added to the carboy.[\[1\]](#)

Protocol C: LC-MS/MS Effluent (Liquid Waste)

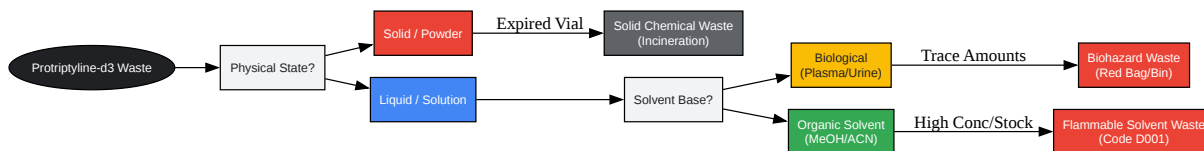
Context: The waste line coming from your Mass Spectrometer diverter valve.[\[2\]](#)

- Collection: Ensure the LC-MS waste line feeds directly into a closed, vented waste container (e.g., a Safety Waste Cap system).
- Monitoring: Do not allow the container to exceed 90% capacity.
- Disposal: Cap the container tightly. Label as "Mixed Solvent Waste (Flammable/Toxic)."[\[1\]](#)
 - List Constituents: Acetonitrile, Water, Formic Acid, Trace Organics.[\[1\]](#)[\[2\]](#)
- Transfer: Move to the Central Waste Accumulation Area.

Part 4: Visualized Workflows

Figure 1: Waste Stream Decision Matrix

Caption: Logic flow for determining the correct waste bin based on the physical state and solvent composition of **Protriptyline-d3**.[\[2\]](#)

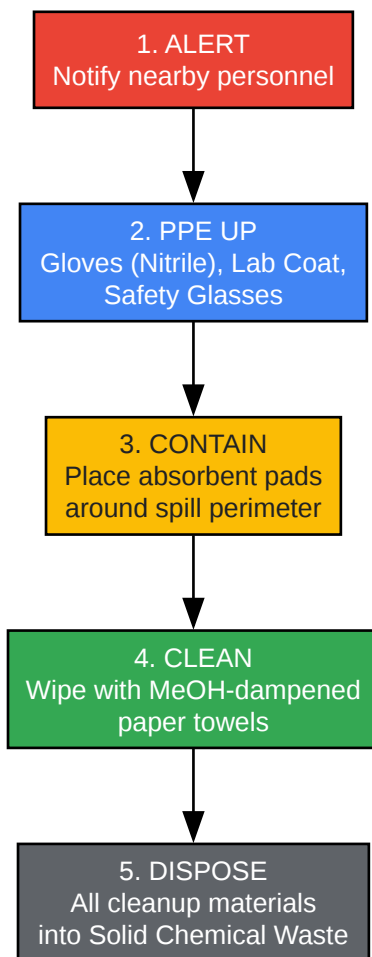


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[1][2]

Figure 2: Spill Response Protocol

Caption: Immediate actions required in the event of a **Protriptyline-d3** powder or stock solution spill.



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[1][2][5]

Part 5: Decontamination & Verification

In trace analysis (LC-MS/MS), "safe" disposal also means ensuring no carryover contaminates future experiments.[1]

- Glassware: Do not wash reusable glassware contaminated with **Protriptyline-d3** in the general dishwasher immediately.[1]
 - Step 1: Triple rinse with Methanol. Dispose of rinsate as solvent waste.[1]
 - Step 2: Acid wash (0.1M HCl) if necessary, as TCAs are basic and stick to glass surfaces. [1]
 - Step 3: Standard detergent wash.[1]
- Benchtop: If a spill occurs, verify cleanup using a UV lamp (if concentration is high enough to fluoresce) or by swabbing the area and running a blank LC-MS injection to confirm no background signal.[1]

Part 6: References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 4976, Protriptyline. Retrieved from [\[Link\]](#)[1]
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- Occupational Safety and Health Administration (OSHA).Occupational Exposure to Hazardous Chemicals in Laboratories (29 CFR 1910.1450).[1] Retrieved from [\[Link\]](#)[1]
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- [2. EPA Hazardous Waste Codes | Environmental Safety, Sustainability and Risk \[essr.umd.edu\]](#)
- [3. pwaste.com \[pwaste.com\]](#)
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- To cite this document: BenchChem. [Part 1: Operational Summary & Hazard Profile]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b588566/docs#part-1-operational-summary-hazard-profile\]](https://www.benchchem.com/product/b588566/docs#part-1-operational-summary-hazard-profile)

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